

Application Notes: Ethyl tetrahydropyran-4-ylacetate in the Fragrance Industry

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Compound of Interest

Compound Name: Ethyl tetrahydropyran-4-ylacetate

Cat. No.: B010011

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Abstract

This document provides a comprehensive technical guide on the application of **Ethyl tetrahydropyran-4-ylacetate** (CAS No. 103260-44-2) for researchers, perfumers, and formulation scientists in the fragrance industry. We will explore its physicochemical properties, detailed olfactory profile, and functional role within fragrance compositions. This guide presents field-proven protocols for sensory evaluation and stability testing, underpinned by the scientific rationale for each procedural step. The aim is to equip professionals with the necessary knowledge to effectively utilize this versatile cyclic ether ester in creating innovative and stable fragrances.

Introduction to Ethyl tetrahydropyran-4-ylacetate

Ethyl tetrahydropyran-4-ylacetate is a specialty aroma chemical belonging to the class of cyclic ethers and esters.^[1] Its structure, featuring a stable tetrahydropyran (oxane) ring coupled with an ethyl acetate side chain, confers a unique combination of olfactory characteristics and formulation properties.^[1] Cyclic ethers are valued in perfumery for imparting unique floral and fruity notes, and their inherent stability makes them suitable for a wide array of product applications, from fine fragrances to functional products like detergents and air fresheners.^{[2][3][4]} This molecule serves as an excellent example of how structural composition influences both scent profile and performance, offering a modern, bright, and fruity character to fragrance creations.

Chemical Identity and Structure

The molecular structure of **Ethyl tetrahydropyran-4-ylacetate** is fundamental to its function. The ether linkage within the saturated six-membered ring provides chemical stability and moderate polarity, while the ester group is primarily responsible for its characteristic fruity aroma.[\[1\]](#)[\[5\]](#)

Caption: Chemical Structure of **Ethyl tetrahydropyran-4-ylacetate**.

Physicochemical and Olfactory Properties

A thorough understanding of a material's properties is crucial for its effective application.

Physicochemical Data

The stability and solubility of **Ethyl tetrahydropyran-4-ylacetate** are influenced by its molecular structure, which allows for moderate polarity.[\[1\]](#) This makes it soluble in various organic solvents and fragrance oils.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Source
CAS Number	103260-44-2	[1] [7] [8]
Molecular Formula	C ₉ H ₁₆ O ₃	[7] [8] [9]
Molecular Weight	172.22 g/mol	[7] [8]
Appearance	Colorless to pale yellow liquid	[1] [10]
Purity	Typically >95%	[9]
Synonyms	Ethyl 2-(oxan-4-yl)acetate, Ethyl 2-(tetrahydro-2H-pyran-4-yl)acetate	[1] [10]

Olfactory Profile

Ethyl tetrahydropyran-4-ylacetate is characterized by a pleasant, fruity odor.[\[1\]](#) Its profile is not singular but composed of several facets that can be leveraged in fragrance creation.

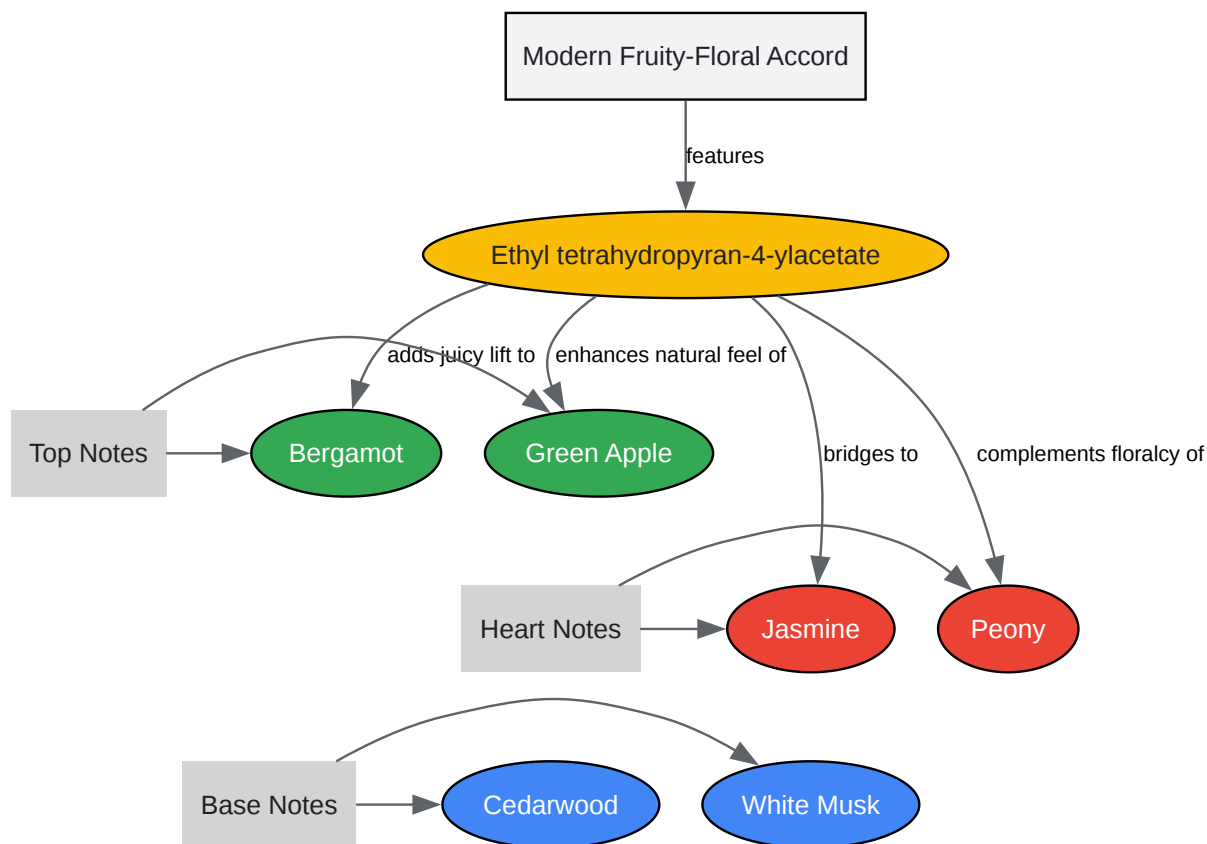
- **Primary Note:** Fruity. A bright and diffusive fruitiness, reminiscent of pear and apple, but with a less common creamy, tropical nuance.
- **Secondary Note:** Green, Floral. A subtle green undertone adds a natural character, preventing the fruitiness from becoming overly sweet or confectionary. It can help bridge fruity top notes to floral heart notes.
- **Subtleties:** Ethereal, Juicy. The ether component contributes a light, airy, or "ethereal" quality that provides lift to a composition.^[5]^[11] It has a juicy succulence that enhances realism in fruit accords.

Applications in Fragrance Formulations

The versatility of **Ethyl tetrahydropyran-4-ylacetate** allows for its use across various fragrance families and product types.

Functional Roles in a Composition

- **Top Note Modifier:** Due to its volatility, it is an excellent modifier for top notes, adding a unique fruity sparkle to citrus, fruity, and green accords.^[5]
- **Blender and Harmonizer:** Its complex profile allows it to act as a bridge between different fragrance families. It can seamlessly connect a fresh, fruity opening with a floral heart of jasmine, rose, or muguet.
- **Booster for Floral and Fruity Accords:** In small dosages, it can enhance the naturalness and diffusion of other fruity and floral ingredients, making them seem more vibrant and lifelike.
- **Shampoo and Body Wash Applications:** Its stability in surfactant systems makes it a strong candidate for personal care products, where it can deliver a fresh and clean fruity signal.



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Caption: Role of **Ethyl tetrahydropyran-4-ylacetate** in an accord.

Experimental Protocols

To ensure successful implementation, systematic evaluation of the raw material and its performance in the final product is essential.

Protocol 1: Olfactory Evaluation of Raw Material

Objective: To systematically characterize the odor profile of **Ethyl tetrahydropyran-4-ylacetate** over time.

Causality: The "blotter test" is a standard industry practice that allows for the evaluation of a fragrance material's evolution from its highly volatile top notes to its less volatile base notes.

[12] This is critical for understanding its tenacity and how its character changes during the evaporation process.

Materials:

- **Ethyl tetrahydropyran-4-ylacetate** (neat)
- Ethanol (perfumer's grade, odorless)
- Standard fragrance smelling strips (blotters)
- 10% solution of **Ethyl tetrahydropyran-4-ylacetate** in ethanol
- Glass beakers and pipettes

Procedure:

- Preparation: Prepare a 10% dilution of the material in ethanol to evaluate its character at a more typical usage level and reduce olfactory fatigue.
- Dipping: Dip a clean smelling strip into the 10% solution, ensuring about 1 cm is submerged. Remove and allow the ethanol to evaporate for approximately 10-15 seconds.
- Initial Evaluation (Top Note): Smell the strip in short, light sniffs. Record initial impressions, focusing on intensity, key characteristics (e.g., fruity, green), and diffusion.
- Timed Evaluations (Heart/Base Notes): Place the blotter in a holder in a neutral, well-ventilated area.[13] Evaluate the scent at regular intervals: T=5 min, T=30 min, T=1 hr, T=4 hr, and T=24 hr.
- Documentation: At each time point, record detailed notes on the odor profile. Note any changes in character, the emergence of new facets, and the decrease in intensity.
- Neat Evaluation (Optional): Dip a fresh strip into the neat material. Evaluate cautiously, as the intensity can be overwhelming. This helps in identifying any subtle impurities and understanding the material's full strength.

Protocol 2: Stability Assessment in a Hydroalcoholic Solution

Objective: To assess the physical and chemical stability of **Ethyl tetrahydropyran-4-ylacetate** in a representative fragrance base under accelerated aging conditions.

Causality: Fragrance ingredients can degrade or cause instability in finished products due to factors like pH, temperature, and light exposure.^{[14][15]} This protocol uses controlled stress conditions (temperature cycling) to predict the long-term shelf-life and compatibility of the ingredient in a typical product like an Eau de Toilette.^{[14][16]}

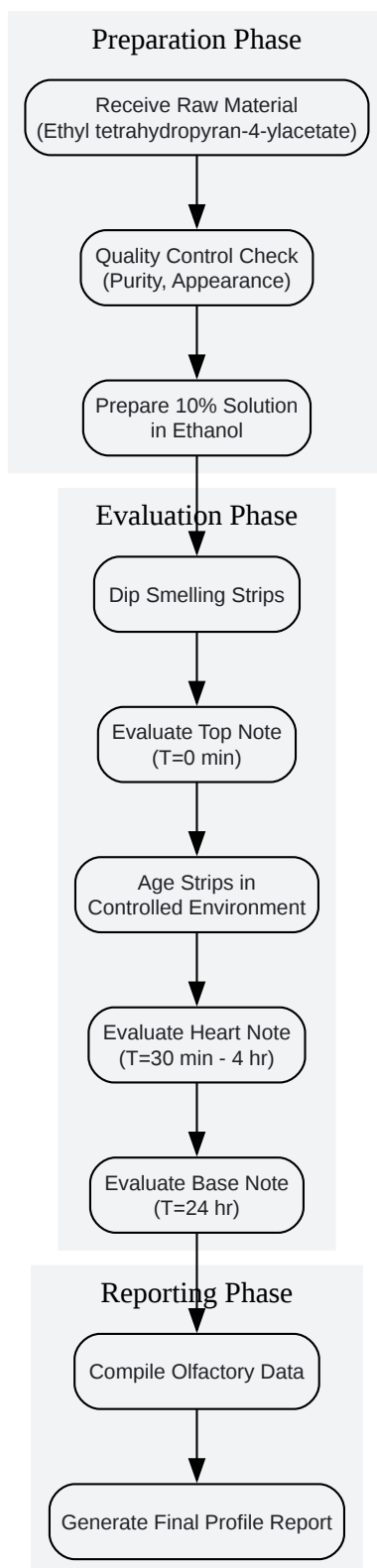
Materials:

- Test Solution: 1% **Ethyl tetrahydropyran-4-ylacetate** in 80% vol. Ethanol/Water solution.
- Control Solution: 80% vol. Ethanol/Water solution without the aroma chemical.
- Clear and amber glass bottles with airtight caps.
- pH meter.
- Incubators/Ovens and a refrigerator set to specific temperatures.

Procedure:

- Sample Preparation: Prepare the test and control solutions. Measure the initial pH and note the initial color, clarity, and odor of both solutions.
- Storage Conditions: Aliquot the solutions into both clear (for light exposure testing) and amber glass bottles. Store sets of samples under the following conditions for 4 weeks:
 - Refrigerated: 4°C
 - Room Temperature (Control): 27°C, protected from light
 - Elevated Temperature: 50°C, protected from light
 - Room Temperature with Light: 27°C, exposed to ambient or UV light

- Weekly Evaluation: Once a week, remove a sample from each condition. Allow it to equilibrate to room temperature.
- Analysis: For each sample, perform and record the following:
 - Visual Assessment: Check for any changes in color, development of haze, or precipitation compared to the control.
 - pH Measurement: Record the pH to detect any hydrolysis or other reactions.
 - Olfactory Assessment: Smell the solution on a blotter and compare its odor to a freshly prepared sample and the room temperature control. Note any weakening, souring, or off-notes.
- Final Report: After 4 weeks, compile all observations. A stable formulation will show no significant changes in color, clarity, pH, or odor profile across all conditions compared to the control.[\[14\]](#)[\[16\]](#)



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Caption: Workflow for the sensory evaluation of a fragrance raw material.

Safety and Regulatory Considerations

As with any chemical ingredient, proper handling and adherence to regulatory guidelines are paramount.

- Handling: Based on available safety data, **Ethyl tetrahydropyran-4-ylacetate** can cause skin and serious eye irritation, and may cause respiratory irritation.^[9] Standard personal protective equipment (PPE), including gloves and safety glasses, should be worn during handling.^{[9][17]} Work should be conducted in a well-ventilated area.^{[17][18]}
- Regulatory Status: Users must ensure that the application of this ingredient complies with the standards set by regulatory bodies such as the International Fragrance Association (IFRA) and local regulations. The safety data sheet (SDS) should always be consulted for detailed handling, storage, and disposal information.^{[9][18]}

Conclusion

Ethyl tetrahydropyran-4-ylacetate is a valuable and versatile aroma chemical for the modern perfumer. Its bright, juicy, and complex fruity profile, combined with good stability, allows for its effective use in a wide range of applications. By following systematic evaluation protocols, fragrance professionals can confidently incorporate this ingredient to create distinctive and high-performing scents that meet both creative and technical requirements.

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